

# An In-depth Technical Guide to 1,9-Nonanedithiol (CAS: 3489-28-9)

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## Compound of Interest

Compound Name: 1,9-Nonanedithiol

Cat. No.: B1202460

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## Abstract

This technical guide provides a comprehensive overview of **1,9-Nonanedithiol** (CAS 3489-28-9), a bifunctional alkanedithiol crucial for various applications in materials science, nanotechnology, and chemical synthesis. This document details its physicochemical properties, synthesis routes, and key applications, with a particular focus on its role in the formation of self-assembled monolayers (SAMs). Detailed experimental protocols, spectroscopic data summaries, and graphical representations of core concepts are included to serve as a practical resource for scientific and development professionals.

## Physicochemical Properties

**1,9-Nonanedithiol** is an organic compound featuring a nine-carbon aliphatic chain terminated by thiol (-SH) groups at both ends.<sup>[1]</sup> This structure allows it to act as a molecular linker, binding to surfaces or other molecules.<sup>[1]</sup> At room temperature, it is a colorless to pale yellow liquid with a strong, characteristic stench.<sup>[1][2]</sup> Due to its long hydrocarbon backbone, it has limited solubility in water but is soluble in many organic solvents.<sup>[1]</sup>

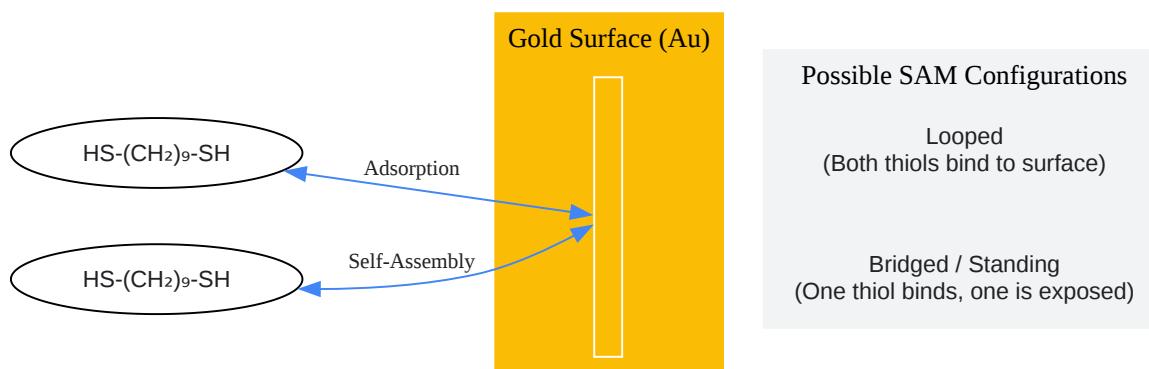
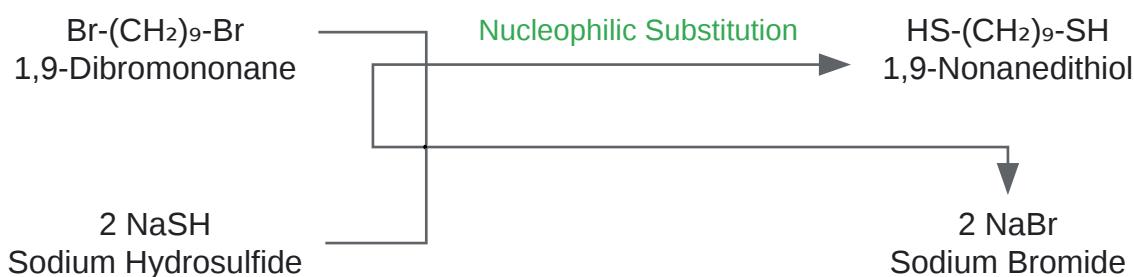
Table 1: Physicochemical Properties of **1,9-Nonanedithiol**

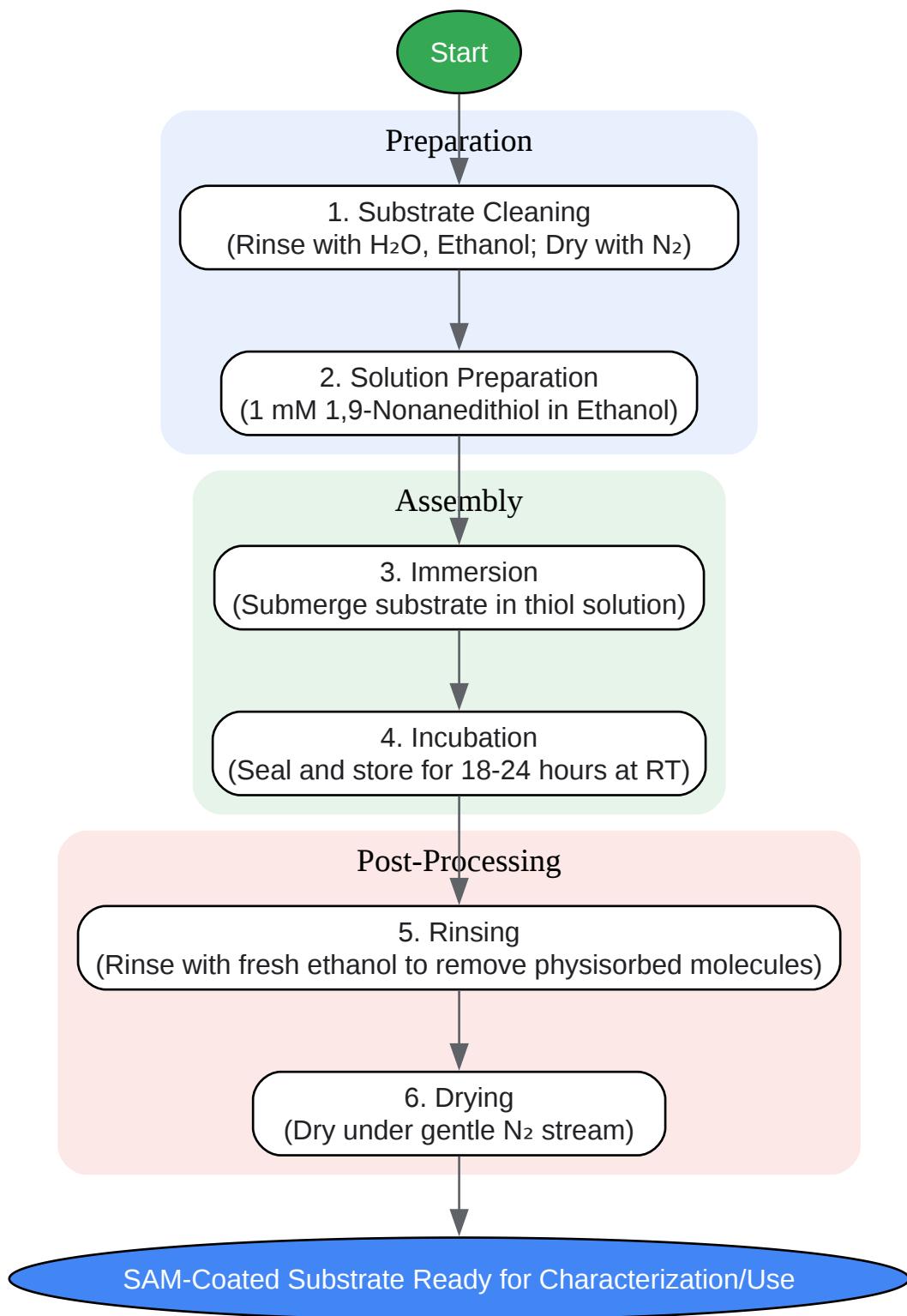
Property	Value	Reference(s)
CAS Number	3489-28-9	[3]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> S <sub>2</sub>	[3]
Molecular Weight	192.39 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Strong, sulfurous, stench	[1][2]
Boiling Point	284 °C (at 760 mmHg)	[2][3]
Melting Point	-17.5 °C	[5]
Density	0.952 g/mL (at 25 °C)	[3][4]
Refractive Index (n <sup>20</sup> /D)	1.4999	[3][4]
Flash Point	102 °C (215.6 °F) - closed cup	[3]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[1][5]

## Synthesis and Reactivity

The synthesis of **1,9-Nonanedithiol** can be achieved through several routes, commonly involving nucleophilic substitution reactions. A prevalent method starts with a 1,9-dihaloalkane, such as 1,9-dibromononane, which is reacted with a sulfur nucleophile. Another approach involves the conversion of 1,9-nanediol to its dibromide using hydrogen bromide, followed by reaction with a sulfur source.[6][7]

A typical synthesis pathway involves the reaction of 1,9-dibromononane with a sulfur-containing nucleophile like thiourea followed by hydrolysis, or more directly with reagents like sodium hydrosulfide.[6] The thiol groups exhibit characteristic reactivity, most notably their strong affinity for noble metal surfaces like gold and their susceptibility to oxidation, which can lead to the formation of disulfide bonds.[1]



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